

Technical Guide: Safe Handling and Disposal of 2-(2-Aminophenylthio)acetic Acid

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Compound of Interest

Compound Name: 2-(2-Aminophenylthio)acetic acid

CAS No.: 94-56-4

Cat. No.: B2947712

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Executive Summary & Operational Directive

Immediate Action Required: **2-(2-Aminophenylthio)acetic acid** (CAS: 94-56-4) is an organic sulfide and aniline derivative.[1] It presents acute risks regarding skin/eye irritation and potential respiratory distress (H315, H319, H335).[2]

Disposal Classification:

- RCRA Status: Non-listed (Not P- or U-listed), but must be managed as Hazardous Chemical Waste due to toxicity characteristics if testing exceeds thresholds, or more commonly, as Non-Regulated Chemical Waste requiring incineration due to sulfur content.
- Primary Disposal Method: High-temperature incineration with afterburner and scrubber (to manage SOx/NOx emissions).
- Prohibition: DO NOT dispose of via sanitary sewer or municipal trash.[3]

Chemical Profile & Hazard Mechanism

To safely manage this compound, one must understand the functional groups driving its reactivity and toxicity.

Physicochemical Data Table

Property	Specification	Operational Implication
CAS Number	94-56-4	Use for waste manifesting and inventory tracking.
Formula		Contains Sulfur and Nitrogen; generates SO _x /NO _x upon combustion.
Physical State	Solid (Powder)	High dust generation potential; requires N95 or P100 respiratory protection.
Acidity (pKa)	~3.5 - 4.0 (COOH)	Weak acid; compatible with organic acid waste streams.
Reactivity	Thioether/Amine	Incompatible with Strong Oxidizers (e.g., Nitric Acid, Peroxides).

Mechanism of Hazard

The molecule contains a thioether linkage (-S-) and a primary amine (-NH₂).

- **Oxidation Risk:** The sulfur atom is easily oxidized to sulfoxides or sulfones. Contact with strong oxidizers (like concentrated) can be exothermic and violent.
- **Zwitterionic Nature:** As an amino acid derivative, it can exist as a zwitterion. This affects solubility; it may adhere stubbornly to glass surfaces, requiring specific cleaning protocols (see Section 4).

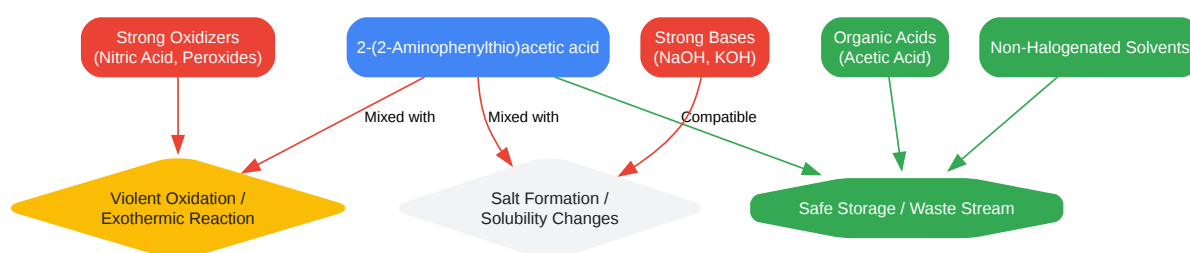
Pre-Disposal: Segregation & Containment

Effective disposal begins at the bench. Improper segregation is the leading cause of laboratory accidents involving waste.

Segregation Logic

- Store With: Organic Acids, Non-halogenated Organics.
- Do NOT Store With: Oxidizers, Strong Bases, Cyanides.

Visualization: Segregation & Compatibility Workflow



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Figure 1: Chemical segregation logic emphasizing incompatibility with oxidizers due to the thioether functionality.

Disposal Workflows (The "How-To")

Scenario A: Solid Waste (Pure Compound)

Applicability: Expired stock, surplus powder.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or Amber Glass jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "2-(2-Aminophenylthio)acetic acid".[4]

- Hazards: Check "Toxic" and "Irritant".
- Manifesting: List as "Solid Organic Waste with Sulfur".
- Destruction: Transfer to EHS for Incineration.
 - Technical Note: The incinerator must operate at

with a caustic scrubber to neutralize

produced from the thioether group [1].

Scenario B: Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors, filtrates, or dissolved samples.

- Solvent Compatibility Check: Ensure the solvent carrier is compatible.
 - Safe: Methanol, Ethanol, Acetone, DCM.[3]
 - Unsafe: Perchloric acid, concentrated Nitric acid.[5]
- Stream Selection:
 - If dissolved in Halogenated Solvents (DCM, Chloroform)

Halogenated Waste Stream.
 - If dissolved in Non-Halogenated Solvents (Methanol, Acetone)

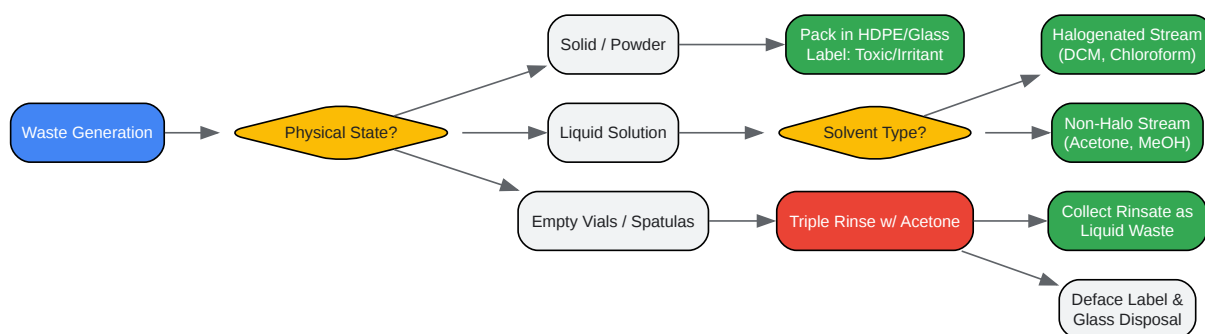
Non-Halogenated Waste Stream.
- pH Adjustment: If the solution is basic (pH > 9), neutralize to pH 6-8 using dilute Acetic Acid or HCl before adding to the organic waste drum to prevent heat generation or polymerization in the drum.

Scenario C: Empty Containers & Debris

Applicability: Vials, spatulas, weigh boats.

- Triple Rinse Protocol:
 - The compound is moderately soluble in organic solvents. Rinse the container 3 times with a small volume of Acetone or Ethanol.
 - Crucial: Collect the rinsate (the wash liquid) into the Liquid Organic Waste container. Do not pour rinsate down the drain.
- Defacing: Cross out the original label.
- Disposal:
 - Rinsed Glass/Plastic: Place in "Chemically Contaminated Glass/Trash" bin (or recycling depending on institutional policy for triple-rinsed containers).
 - Heavily Soiled Solids: Place in a sealed bag and dispose of as solid hazardous waste.

Visualization: Disposal Decision Tree



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Figure 2: Operational decision tree for categorizing waste streams.

Emergency Response Procedures

In the event of accidental release, immediate action minimizes long-term exposure risks.

Incident Type	Immediate Action	Decontamination Protocol
Skin Contact	Brush off dry powder first, then wash with soap/water for 15 mins.	Do not use organic solvents (EtOH/DMSO) on skin; this increases transdermal absorption.
Eye Contact	Rinse immediately at eyewash station for 15 mins.	Hold eyelids open. Seek medical attention (ophthalmologist).
Bench Spill (Solid)	Dampen with water-wet paper towel to prevent dust.	Scoop into a bag. Wipe area with dilute detergent, then water.
Bench Spill (Liquid)	Absorb with vermiculite or spill pads.	Place spent absorbents in a sealed bag labeled "Hazardous Debris".

Regulatory & Compliance Notes

- US EPA: While not explicitly P-listed, the generator is responsible for determining if the waste exhibits toxicity characteristics (40 CFR 262.11). Best practice dictates managing it as hazardous due to the amine/sulfur functionality [2].
- DOT (Transport): Not regulated as a dangerous good for transport in small quantities, but waste mixtures containing solvents will likely be UN 1993 (Flammable Liquid) or UN 2810 (Toxic Liquid) depending on the matrix.

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